Application Notes and Protocols for In Vitro Kinase Assay Using Biotin-Crosstide

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Compound of Interest

Compound Name:	*Biotin-Crosstide*
Cat. No.:	*B12380859*

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Introduction

Protein kinases are a crucial class of enzymes that regulate a vast array of cellular processes by catalyzing the phosphorylation of substrate proteins.[1][2] Their dysregulation is a hallmark of numerous diseases, including cancer, making them prime targets for therapeutic intervention.[2] The in vitro kinase assay is a fundamental tool for studying kinase activity, identifying substrates, and screening for inhibitors.[3] This document provides a detailed protocol for a non-radioactive, in vitro kinase assay using **Biotin-Crosstide**, a biotinylated peptide substrate.

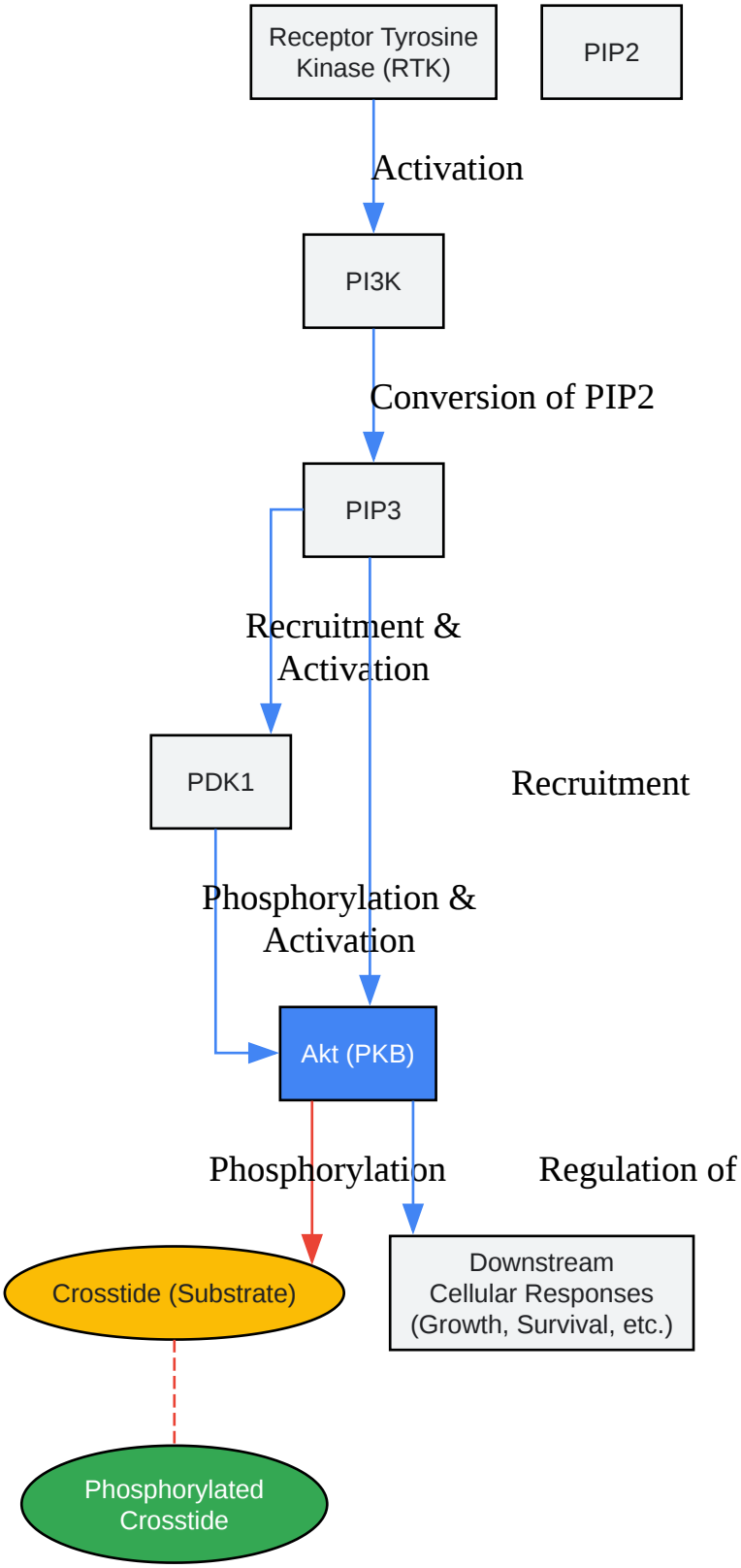
Crosstide is a synthetic peptide derived from glycogen synthase kinase-3β (GSK-3) and serves as a substrate for several kinases, including Akt/PKB, MAPKAP kinase-1, and p70S6K.[4] The biotin tag on **Biotin-Crosstide** allows for easy capture and detection of the peptide, facilitating a variety of assay formats.[4] This protocol will focus on an Enzyme-Linked Immunosorbent Assay (ELISA)-based method, which offers high sensitivity and a non-radioactive workflow.

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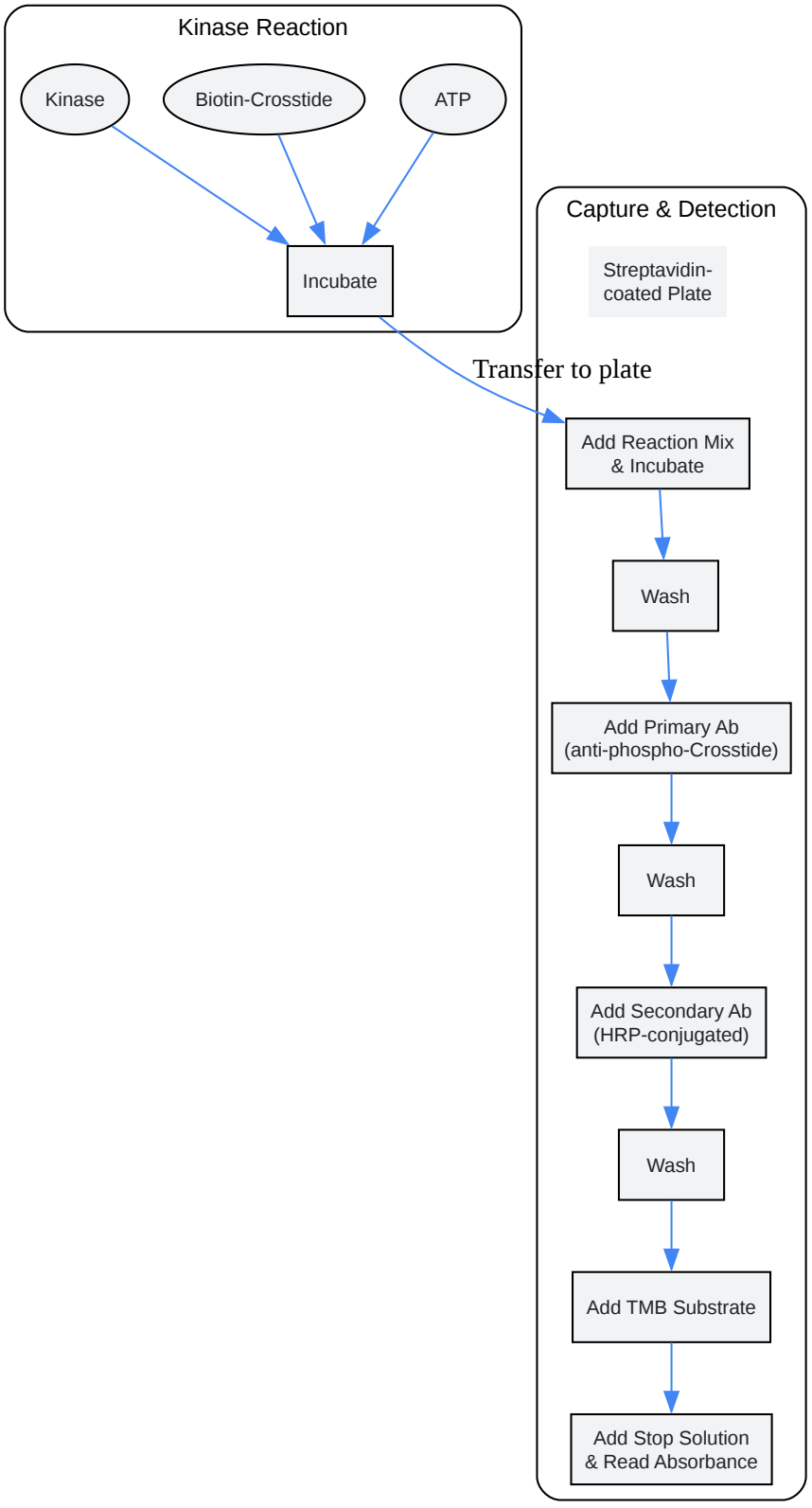
Signaling Pathway Context: The PI3K/Akt Signaling Pathway

Crosstide is a well-established substrate for Akt (Protein Kinase B), a key node in the PI3K/Akt signaling pathway. This pathway is critical for regulating cell growth, proliferation, survival, and metabolism. A simplified diagram of this pathway is presented below.

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